

# An In-depth Technical Guide to the Safe Handling of Bromo-PEG2-alcohol

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## Compound of Interest

Compound Name: Bromo-PEG2-alcohol

Cat. No.: B1667886

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This guide provides comprehensive safety and handling precautions for **Bromo-PEG2-alcohol**, a bifunctional molecule utilized by researchers, scientists, and drug development professionals. As a PEG derivative containing a bromide group and a terminal hydroxyl group, it serves as a versatile linker, with the hydrophilic PEG spacer enhancing solubility in aqueous solutions.[1][2][3] Adherence to the following protocols is essential for ensuring personal safety and maintaining experimental integrity.

## Chemical and Physical Properties

A foundational understanding of **Bromo-PEG2-alcohol**'s properties is critical for its safe handling. The key physical and chemical characteristics are summarized below.

Property	Value	Reference
IUPAC Name	2-(2-bromoethoxy)ethanol	
Synonyms	Br-PEG2-OH, Bromo-PEG2-OH	[3][4]
CAS Number	57641-66-4	[5]
Molecular Formula	C4H9BrO2	[1][5]
Molecular Weight	169.02 g/mol	[1]
Physical Form	Liquid	[6]
Purity	≥95%	[4]

## Hazard Identification and Safety Precautions

There are some discrepancies across safety data sheets regarding the hazard classification of **Bromo-PEG2-alcohol**. While one source indicates it is not classified as a hazard under GHS, another assigns it a "Warning" signal word with specific hazard statements.[5] To ensure the highest level of safety, it is prudent to handle the compound as potentially hazardous.

GHS Hazard Classification:

- Signal Word: Warning
- Pictogram: GHS07 (Exclamation mark)[6]
- Hazard Statements:
  - H302: Harmful if swallowed.[6]
  - H315: Causes skin irritation.
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.

## Precautionary Statements:

A comprehensive set of precautionary measures should be followed to minimize risk.

Category	Precautionary Statement	Reference
Prevention	P261: Avoid breathing mist or vapors.	[7]
	P264: Wash skin thoroughly after handling.	[7][8]
	P270: Do not eat, drink or smoke when using this product.	[7][8]
	P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.	[8]
Response	P301 + P312: IF SWALLOWED: Call a POISON CENTER/ doctor if you feel unwell.	[8]
	P302 + P352: IF ON SKIN: Wash with plenty of water.	[8]
	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[8]
	P337 + P313: If eye irritation persists: Get medical advice/ attention.	[8]

## Experimental Protocols

The following protocols outline the recommended procedures for handling **Bromo-PEG2-alcohol** in a laboratory setting.

### 3.1. Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[\[5\]](#)[\[8\]](#)

### 3.2. Personal Protective Equipment (PPE)

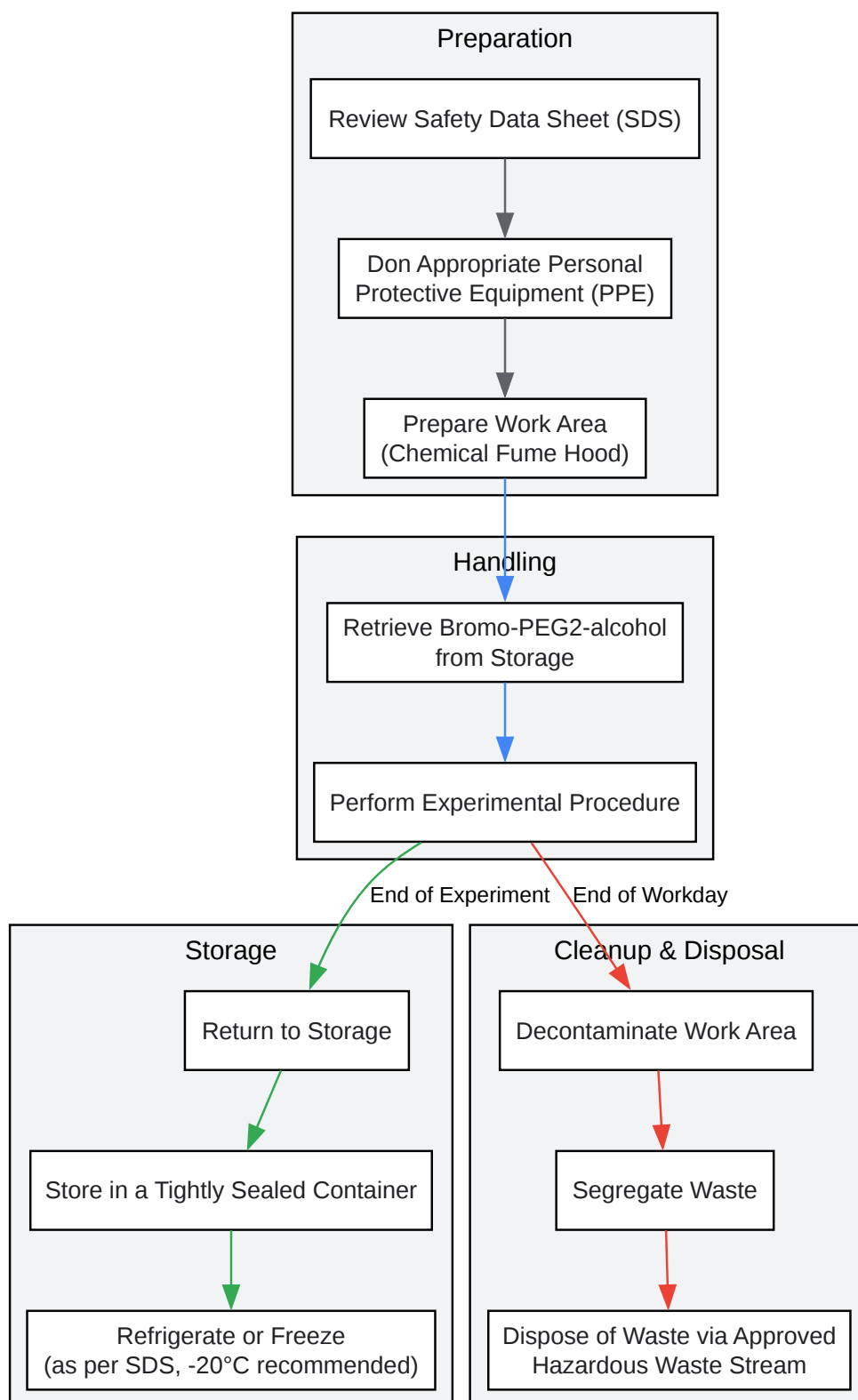
- Eye Protection: Chemical safety goggles or a face shield must be worn.[\[5\]](#)[\[8\]](#)
- Hand Protection: Chemically resistant gloves, such as nitrile gloves, are required.[\[5\]](#)[\[8\]](#)
- Body Protection: A lab coat should be worn to protect against skin contact.[\[5\]](#)

### 3.3. General Hygiene Practices

- Avoid all contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.
- Wash hands thoroughly after handling the compound and before leaving the laboratory.[\[5\]](#)[\[8\]](#)
- Contaminated clothing should be removed and washed before reuse.[\[5\]](#)

## Safe Handling and Storage Workflow

The following diagram illustrates the logical workflow for the safe handling and storage of **Bromo-PEG2-alcohol**.



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Diagram: Workflow for Safe Handling of **Bromo-PEG2-alcohol**.

## Emergency Procedures

### 5.1. First Aid Measures

- Skin Contact: Immediately wash the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. If irritation persists, seek medical attention.[\[5\]](#)[\[8\]](#)
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, ensuring to separate the eyelids. If irritation persists, seek medical attention.[\[5\]](#)[\[8\]](#)
- Inhalation: Move the individual to fresh air. If symptoms are severe or persist, seek medical attention.[\[5\]](#)[\[8\]](#)
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek immediate medical attention.[\[8\]](#)[\[9\]](#)

### 5.2. Firefighting Measures

- In case of a fire, use dry powder or carbon dioxide extinguishers.[\[5\]](#)
- Firefighters should wear protective clothing and a self-contained breathing apparatus (SCBA).[\[5\]](#)

### 5.3. Accidental Release Measures

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE, including a respirator, gloves, and eye protection.[\[5\]](#)
- Contain the spill using an inert absorbent material such as sand or vermiculite.[\[5\]](#)
- Collect the absorbed material into a tightly closed container for disposal.[\[5\]](#)
- Prevent the spill from entering drains or water courses.[\[5\]](#)[\[8\]](#)

## Storage and Disposal

## 6.1. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[10]
- The recommended storage temperature is refrigerated or in a freezer at -20°C.[2]
- Keep away from heat, flames, sparks, and incompatible materials such as oxidizing agents.  
[5][8]
- If stock solutions are prepared, it is recommended to store them in aliquots in tightly sealed vials at -20°C for up to one month.[1] Before use, allow the product to equilibrate to room temperature for at least one hour before opening.[1][10]

## 6.2. Disposal

- Disposal of **Bromo-PEG2-alcohol** and any contaminated materials must be handled as special waste.[5][8]
- Engage a licensed disposal company and consult with local waste disposal authorities to ensure compliance with all national and regional regulations.[5][8]
- Waste should be segregated and placed in a clearly labeled, sealed container for "Halogenated Organic Waste." [11] Do not mix with non-halogenated waste.[11]

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **Bromo-PEG2-alcohol**. It is imperative that all users consult the most recent Safety Data Sheet (SDS) provided by the supplier before use and adhere to all institutional and regulatory safety protocols.

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